

An In-depth Technical Guide to 2- [(Cyclopropylmethyl)sulfanyl]ethan-1-amine

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Compound of Interest

	2-
Compound Name:	[(Cyclopropylmethyl)sulfanyl]ethan -1-amine
CAS No.:	1030420-69-9
Cat. No.:	B1372565

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of 2-[(cyclopropylmethyl)sulfanyl]ethan-1-amine, a molecule of interest in medicinal chemistry and drug development. While direct experimental data for this specific compound is limited in publicly accessible literature, this document, grounded in established chemical principles and data from analogous structures, presents a scientifically robust exploration of its nomenclature, proposed synthesis, predicted physicochemical properties, and potential therapeutic applications. By combining a theoretical framework with practical, field-proven insights, this guide aims to serve as a valuable resource for researchers investigating novel thioether and cyclopropylamine-containing scaffolds.

Introduction: The Scientific Rationale

The confluence of a cyclopropyl ring and a thioether-amine linkage within a single molecular entity presents a compelling case for its investigation in drug discovery. The cyclopropyl group, a bioisostere for phenyl rings and other larger groups, is known to enhance metabolic stability and binding affinity.[1] Thioethers are integral to numerous approved drugs, contributing to a range of biological activities including antioxidant and anticancer effects.[2] The ethan-1-amine moiety provides a basic handle for salt formation and further derivatization. This unique combination of functional groups in **2-[(cyclopropylmethyl)sulfanyl]ethan-1-amine** suggests a rich potential for novel pharmacological profiles.

IUPAC Nomenclature and Chemical Identity

The correct and unambiguous naming of a chemical entity is fundamental for scientific communication. Following the guidelines set by the International Union of Pure and Applied Chemistry (IUPAC), the systematic name for the compound with the structure shown below is 2-(cyclopropylmethylsulfanyl)ethanamine[3].

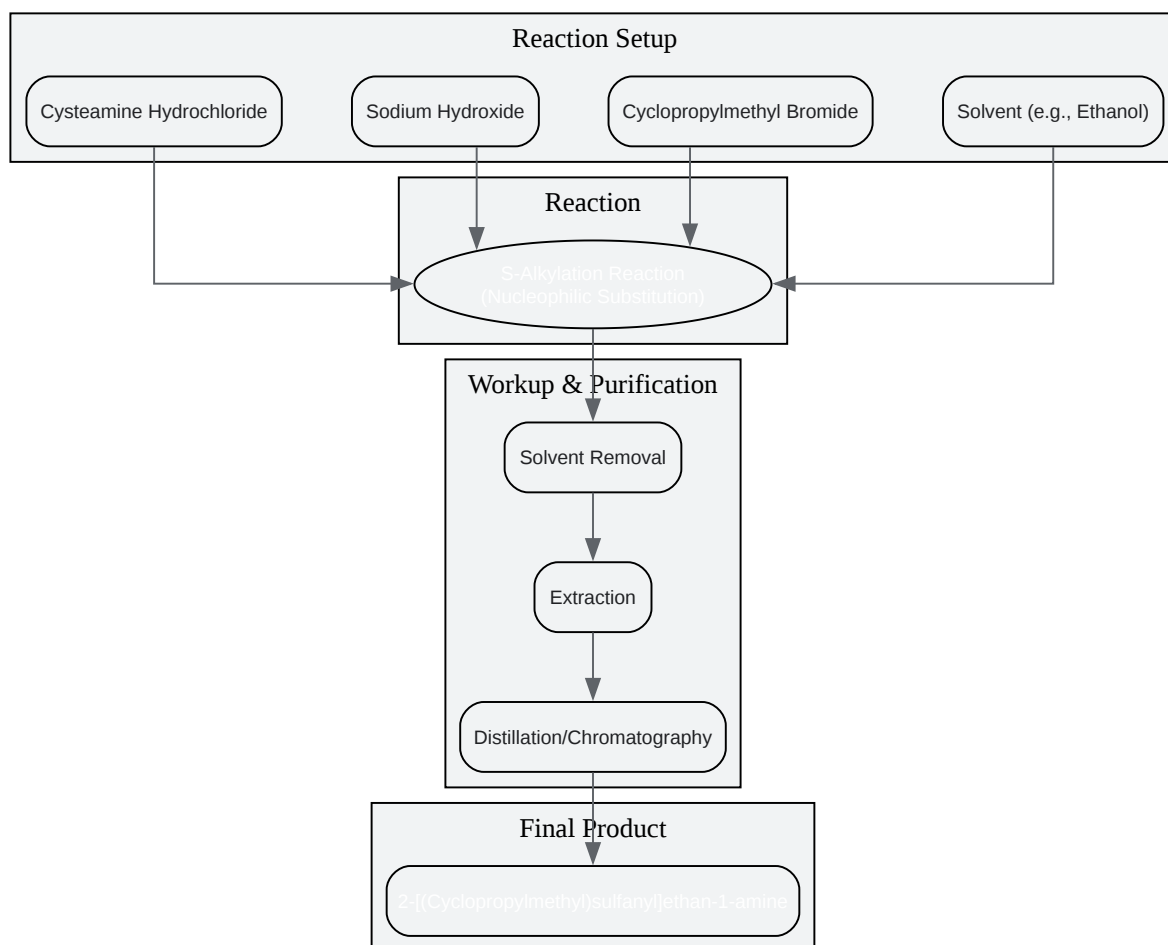
Identifier	Value	Source
IUPAC Name	2-(cyclopropylmethylsulfanyl)ethanamine	American Elements[3]
CAS Number	1030420-69-9	American Elements[3]
Chemical Formula	C ₆ H ₁₃ NS	American Elements[3]
Molecular Weight	131.24 g/mol	American Elements[3]
PubChem CID	28693960	American Elements[3]

Proposed Synthesis and Purification

While a specific, published synthesis for **2-[(cyclopropylmethyl)sulfanyl]ethan-1-amine** has not been identified, a robust and scalable synthetic route can be proposed based on well-established S-alkylation reactions of cysteamine and its derivatives.[4] The following protocol is a scientifically sound and practical approach for the laboratory-scale synthesis of this compound.

Proposed Synthetic Workflow

The proposed synthesis involves the nucleophilic substitution of a cyclopropylmethyl halide with cysteamine. This is a common and efficient method for the formation of thioether bonds.



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Caption: Proposed workflow for the synthesis of **2-[(cyclopropylmethyl)sulfanyl]ethan-1-amine**.

Detailed Experimental Protocol

Materials:

- Cysteamine hydrochloride
- Sodium hydroxide
- Cyclopropylmethyl bromide
- Ethanol (absolute)
- Diethyl ether
- Magnesium sulfate (anhydrous)

Procedure:

- **Preparation of the Thiolate:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve cysteamine hydrochloride (1.0 eq) in absolute ethanol. To this solution, add a solution of sodium hydroxide (2.0 eq) in ethanol dropwise at 0 °C. The formation of the sodium thiolate is an exothermic reaction.
- **S-Alkylation:** To the freshly prepared sodium thiolate solution, add cyclopropylmethyl bromide (1.05 eq) dropwise at room temperature.
- **Reaction Monitoring:** The reaction mixture is stirred at reflux for 4-6 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Workup:** After completion of the reaction, the solvent is removed under reduced pressure. The residue is taken up in water and extracted with diethyl ether (3 x 50 mL). The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, and filtered.
- **Purification:** The solvent is removed from the filtrate under reduced pressure to yield the crude product. The final product can be purified by vacuum distillation or column

chromatography on silica gel.

Predicted Physicochemical Properties

The physicochemical properties of a compound are critical for its development as a drug candidate. While experimental data for **2-[(cyclopropylmethyl)sulfanyl]ethan-1-amine** is not readily available, we can predict its properties based on its structure and by analogy to similar molecules.

Property	Predicted Value/Characteristic	Justification
Physical State	Colorless to pale yellow liquid	Based on similar low molecular weight amines and thioethers.
Boiling Point	150-170 °C	Estimated based on the boiling points of related compounds like 2-cyclopropylethanamine (89 °C) and the presence of the thioether linkage which increases molecular weight and van der Waals forces. ^[1]
Solubility	Soluble in organic solvents (ethanol, dichloromethane). Moderately soluble in water.	The amine group can form hydrogen bonds with water, but the hydrocarbon portion of the molecule will limit its aqueous solubility.
pKa	9-10	The primary amine group is expected to have a pKa in this range, similar to other primary alkyl amines.
LogP	1.5 - 2.5	The presence of the cyclopropyl and ethyl groups will contribute to its lipophilicity.

Spectroscopic Characterization

The structural elucidation of the synthesized compound would rely on a combination of spectroscopic techniques. The following are the expected spectral data for **2-[(cyclopropylmethyl)sulfanyl]ethan-1-amine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR:
 - ~0.1-0.5 ppm (m, 4H): CH_2 protons of the cyclopropyl ring.
 - ~0.8-1.2 ppm (m, 1H): CH proton of the cyclopropyl ring.
 - ~2.5-2.7 ppm (t, 2H): CH_2 protons adjacent to the sulfur atom.
 - ~2.8-3.0 ppm (t, 2H): CH_2 protons adjacent to the amine group.
 - ~1.5-2.0 ppm (br s, 2H): NH_2 protons (exchangeable with D_2O).
 - ~2.4 ppm (d, 2H): CH_2 protons of the cyclopropylmethyl group.
- ^{13}C NMR:
 - ~4-8 ppm: CH_2 carbons of the cyclopropyl ring.
 - ~10-15 ppm: CH carbon of the cyclopropyl ring.
 - ~35-40 ppm: CH_2 carbon adjacent to the sulfur atom.
 - ~40-45 ppm: CH_2 carbon adjacent to the amine group.
 - ~40-45 ppm: CH_2 carbon of the cyclopropylmethyl group.

Infrared (IR) Spectroscopy

Wavenumber (cm ⁻¹)	Intensity	Assignment
3300-3400	Medium, Broad	N-H stretch (primary amine)
2850-2960	Strong	C-H stretch (aliphatic)
1590-1650	Medium	N-H bend (scissoring)
1400-1470	Medium	C-H bend
650-700	Weak	C-S stretch

Mass Spectrometry (MS)

- Expected Molecular Ion (M⁺): m/z = 131.08
- Major Fragmentation Patterns: Fragmentation would likely involve cleavage of the C-S and C-N bonds, as well as loss of the cyclopropylmethyl group.

Potential Applications in Drug Development

The unique structural motifs of **2-[(cyclopropylmethyl)sulfanyl]ethan-1-amine** suggest its potential as a scaffold for the development of novel therapeutic agents in several key areas.

Anticancer Activity

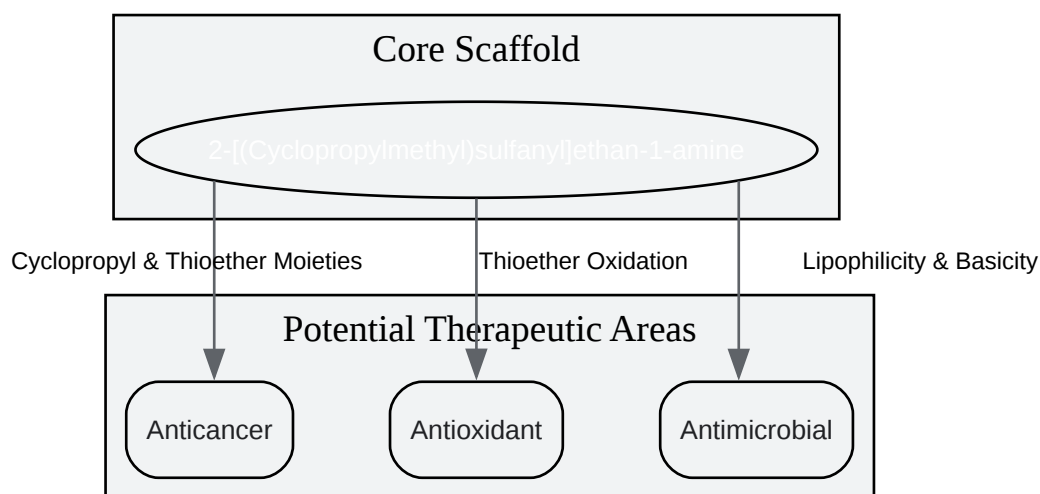
Both cyclopropylamines and thioethers are found in compounds with demonstrated anticancer properties.[2] The cyclopropyl group can impart conformational rigidity, potentially leading to higher binding affinities with biological targets. The thioether linkage can be a site for metabolic oxidation, which can be exploited in pro-drug strategies.

Antioxidant Properties

Thioethers are known to possess antioxidant activity, primarily through their ability to be oxidized to sulfoxides and sulfones, thereby quenching reactive oxygen species (ROS).[5] This property could be valuable in the development of drugs for diseases associated with oxidative stress.

Antimicrobial Agents

The development of new antimicrobial agents is a critical area of research. The lipophilic nature of the cyclopropyl group combined with the basic amine could facilitate membrane disruption in bacteria, a common mechanism of action for antimicrobial compounds.



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Caption: Potential therapeutic applications of the core scaffold.

Conclusion and Future Directions

This technical guide has provided a comprehensive, albeit theoretical, overview of **2-[(cyclopropylmethyl)sulfanyl]ethan-1-amine**. By leveraging data from analogous compounds and established chemical principles, we have proposed a viable synthetic route, predicted its physicochemical and spectroscopic properties, and outlined its potential applications in drug discovery. The next logical steps for researchers interested in this molecule would be to execute the proposed synthesis, perform a thorough experimental characterization to validate the predictions made herein, and to initiate biological screening to explore its therapeutic potential. The unique combination of a cyclopropyl ring and a thioether-amine linkage makes **2-[(cyclopropylmethyl)sulfanyl]ethan-1-amine** a promising starting point for the development of novel and effective therapeutic agents.

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